

An In-depth Technical Guide to 4-(2-Methoxy-1-methyl-ethoxy)-phenylamine

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Compound of Interest

Compound Name: 4-(2-Methoxy-1-methyl-ethoxy)-phenylamine

CAS No.: 67191-18-8

Cat. No.: B1310277

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Abstract: This technical guide provides a comprehensive analysis of **4-(2-Methoxy-1-methyl-ethoxy)-phenylamine** (CAS No. 67191-18-8).^[1] Due to the limited availability of direct experimental data for this specific molecule, this document leverages a first-principles approach, dissecting the compound's structural components to forecast its physicochemical properties, reactivity, and potential applications. By examining the constituent p-aminophenyl and 2-methoxy-1-methylethoxy moieties, we offer a predictive yet scientifically grounded perspective for researchers, scientists, and professionals in drug development and materials science. This guide includes projected data, detailed theoretical protocols for its synthesis, and an evaluation of its potential utility and safety considerations.

Introduction and Current State of Knowledge

4-(2-Methoxy-1-methyl-ethoxy)-phenylamine is a substituted aniline with the confirmed molecular formula C₁₀H₁₅NO₂.^[1] Despite its listing in chemical databases, there is a notable absence of comprehensive studies detailing its synthesis, properties, and applications in peer-reviewed literature. This guide aims to bridge this knowledge gap by providing a theoretical framework for understanding this molecule. The insights presented herein are derived from the

well-established chemistry of its core components: the aromatic amine functionality of the aniline ring and the alkyl ether substituent. This predictive analysis serves as a foundational resource to stimulate and guide future empirical research into this compound.

Molecular Structure and Inferred Properties

The structure of **4-(2-Methoxy-1-methyl-ethoxy)-phenylamine** combines an electron-rich aromatic amine with a flexible and polar ether side chain. This unique combination suggests a molecule with amphiphilic character and specific reactivity patterns.

Caption: 2D Structure of **4-(2-Methoxy-1-methyl-ethoxy)-phenylamine**.

The p-Aminophenyl Moiety

The aniline core is a versatile building block in organic synthesis. The amino group (-NH₂) is a strong activating group, directing electrophilic aromatic substitution to the ortho and para positions.^{[2][3][4]} Since the para position is occupied by the ether linkage, electrophilic attack is predicted to occur at the positions ortho to the amino group (positions 2 and 6). The amino group also imparts basicity, although aniline is a weak base due to the delocalization of the nitrogen's lone pair into the aromatic pi-system.^{[4][5][6]}

The 2-Methoxy-1-methyl-ethoxy Substituent

This ether group is structurally related to propylene glycol methyl ether (PGME).^{[7][8]} PGME and its derivatives are known for their excellent solvency for a range of polar and non-polar substances, moderate volatility, and relatively low toxicity.^{[7][9][10]} This substituent is expected to increase the molecule's solubility in organic solvents and potentially in aqueous media, compared to simpler alkoxy-anilines. The chirality at the 1-position of the ethoxy chain also means that this compound can exist as a racemic mixture of (R) and (S) enantiomers.

Predicted Physicochemical Properties

The following table summarizes the predicted physicochemical properties of **4-(2-Methoxy-1-methyl-ethoxy)-phenylamine** based on its structure. These are estimations and await experimental verification.

Property	Predicted Value	Rationale/Comments
Molecular Formula	C10H15NO2	Confirmed from chemical databases.[1]
Molecular Weight	181.23 g/mol	Calculated from the molecular formula.
Appearance	Colorless to light brown liquid/solid	Aromatic amines often darken on exposure to air and light.[6][11]
Boiling Point	> 250 °C	Estimated based on the boiling points of similarly sized anilines and ethers.
Melting Point	40-60 °C	Highly dependent on crystalline packing; likely a low-melting solid.
Solubility	Soluble in alcohols, ethers, acetone, DMSO.[11] Slightly soluble in water.	The ether chain enhances organic solvent solubility, while the amine group provides some water solubility.[7][8]
pKa (of anilinium ion)	~4.5	Similar to other alkoxy-substituted anilines. The ether group is not expected to significantly alter the basicity of the aniline nitrogen.

Anticipated Reactivity and Synthetic Pathways

The dual functionality of an amine and an ether in this molecule dictates its reactivity and provides clear pathways for its synthesis.

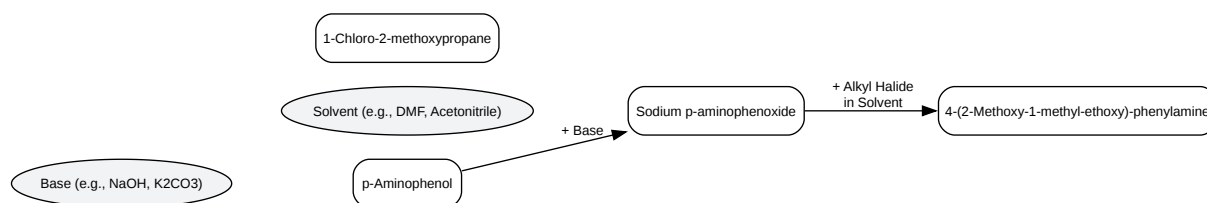
Predicted Reactivity

- N-Alkylation/Acylation: The primary amine is nucleophilic and will readily react with alkyl halides and acyl chlorides.[4]

- Diazotization: The amine can be converted to a diazonium salt, which is a versatile intermediate for introducing a wide range of functional groups.[3][5]
- Electrophilic Aromatic Substitution: As mentioned, the ring is activated towards electrophiles at the ortho positions to the amine.[2]
- Oxidation: The aniline moiety is susceptible to oxidation, which can lead to colored byproducts.[6]

Proposed Synthetic Pathway: Williamson Ether Synthesis

The most logical and industrially scalable route to synthesize **4-(2-Methoxy-1-methyl-ethoxy)-phenylamine** is via the Williamson ether synthesis.[12][13][14][15] This involves the reaction of a phenoxide with an alkyl halide.



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Caption: Proposed Williamson Ether Synthesis for the target compound.

Experimental Protocol (Theoretical):

- Deprotonation: To a stirred solution of p-aminophenol (1.0 eq) in a polar aprotic solvent such as DMF, add a suitable base like sodium hydride (NaH, 1.1 eq) or potassium carbonate (K₂CO₃, 2.0 eq) at room temperature.[12] The reaction mixture is stirred for 1-2 hours to ensure complete formation of the sodium p-aminophenoxide.

- Alkylation: To the resulting phenoxide solution, add 1-chloro-2-methoxypropane (1.2 eq) dropwise. The reaction mixture is then heated to 80-100°C and monitored by Thin Layer Chromatography (TLC).[13]
- Workup: After completion, the reaction is cooled to room temperature and quenched with water. The aqueous layer is extracted with an organic solvent like ethyl acetate.
- Purification: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield the final product.

Potential Research and Industrial Applications

Substituted anilines are foundational in various fields.[16][17] Based on its structure, **4-(2-Methoxy-1-methyl-ethoxy)-phenylamine** could be a valuable intermediate in several areas:

- Pharmaceuticals: Anilines are prevalent in many drug molecules.[5][18] The ether side chain could be used to tune pharmacokinetic properties such as solubility and metabolic stability. The primary amine provides a handle for further derivatization.
- Dyes and Pigments: Aromatic amines are precursors to azo dyes.[3] The title compound could be diazotized and coupled with other aromatic systems to produce novel colorants.
- Polymer Science: Anilines are used in the synthesis of polyurethanes and other polymers.[4] This compound could be explored as a monomer or a curing agent.
- Agrochemicals: The aniline scaffold is present in many herbicides and fungicides.

Safety and Handling (Theoretical)

While no specific toxicity data exists for this compound, its structure as an aromatic amine warrants caution.

- Toxicity: Aromatic amines as a class are known for their potential toxicity, including methemoglobinemia and carcinogenicity.[19][20][21][22][23] They can be readily absorbed through the skin.[20][21]

- **Handling:** It is recommended to handle this compound in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times.
- **Storage:** The compound should be stored in a tightly sealed container, protected from light and air, in a cool, dry place.[\[24\]](#)

Conclusion

4-(2-Methoxy-1-methyl-ethoxy)-phenylamine represents an under-explored area of chemical space. This guide has provided a theoretical yet comprehensive overview of its likely properties, synthesis, and potential applications based on fundamental chemical principles and data from analogous structures. The combination of a reactive aniline core and a property-modulating ether side chain makes it a promising candidate for further investigation in medicinal chemistry, materials science, and synthetic dye production. Experimental validation of the predictions made in this guide is a necessary next step to fully unlock the potential of this molecule.

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